

troubleshooting GR 94800 TFA solubility issues

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Compound of Interest

Compound Name: GR 94800 TFA

Cat. No.: B14754977

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Technical Support Center: GR 94800 TFA

This technical support center provides troubleshooting guides and frequently asked questions for researchers, scientists, and drug development professionals working with **GR 94800 TFA**, a potent and selective NK2 receptor peptide antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **GR 94800 TFA**?

GR 94800 TFA is a potent and selective peptide antagonist of the neurokinin-2 (NK2) receptor. [1] The "TFA" designation indicates that the peptide is supplied as a trifluoroacetate salt, which is common for synthetic peptides purified by high-performance liquid chromatography (HPLC) using trifluoroacetic acid.

Q2: What are the primary applications of **GR 94800 TFA**?

As a selective NK2 receptor antagonist, **GR 94800 TFA** is primarily used in research to study the physiological roles of the NK2 receptor and its endogenous ligand, neurokinin A. These studies are relevant to conditions where the NK2 receptor is implicated, such as inflammatory responses and smooth muscle contraction.

Q3: What are the storage recommendations for **GR 94800 TFA**?

For long-term stability, lyophilized **GR 94800 TFA** should be stored at -20°C. Once reconstituted, it is recommended to make aliquots to avoid repeated freeze-thaw cycles and

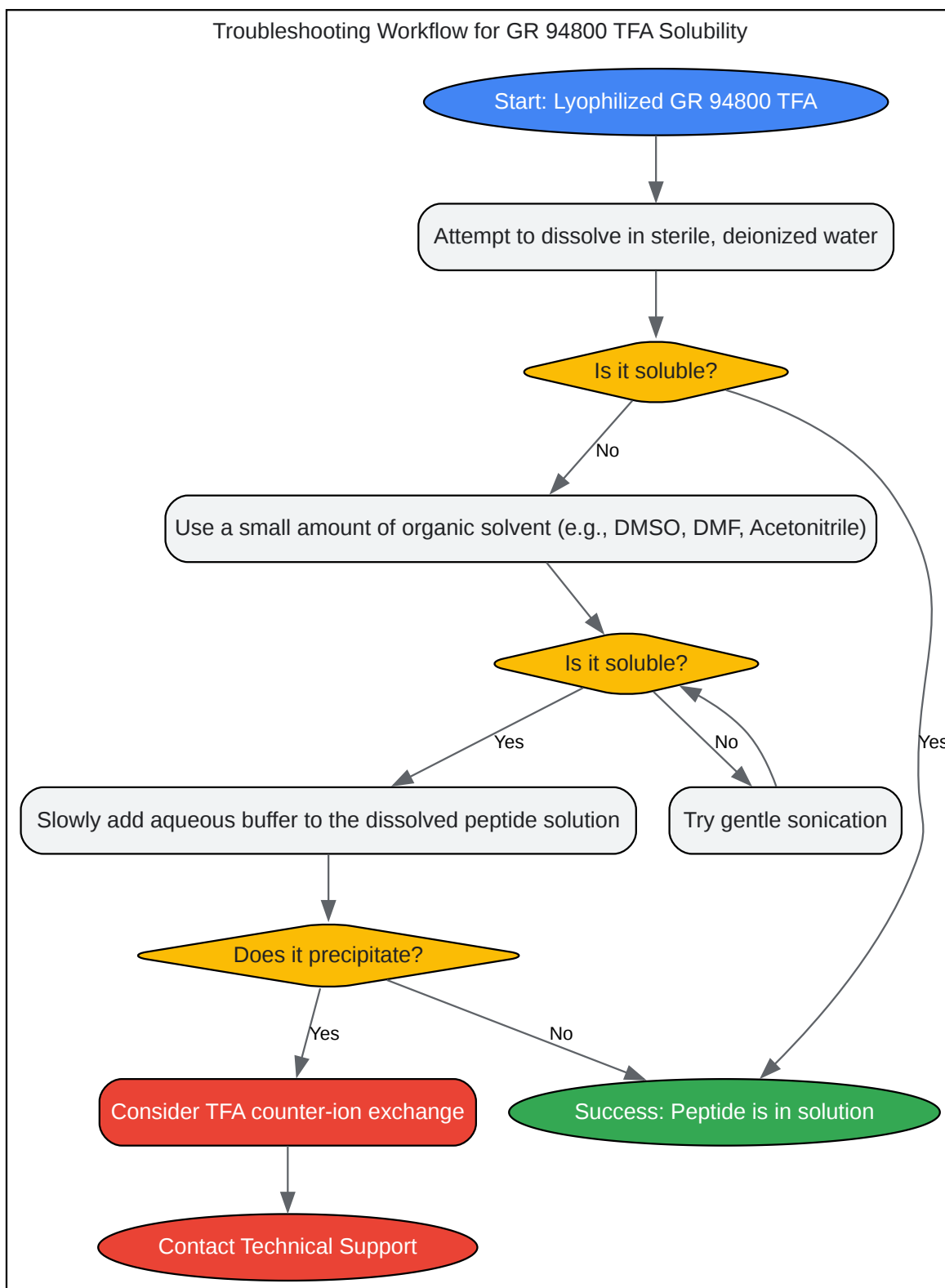
store at -20°C or -80°C.

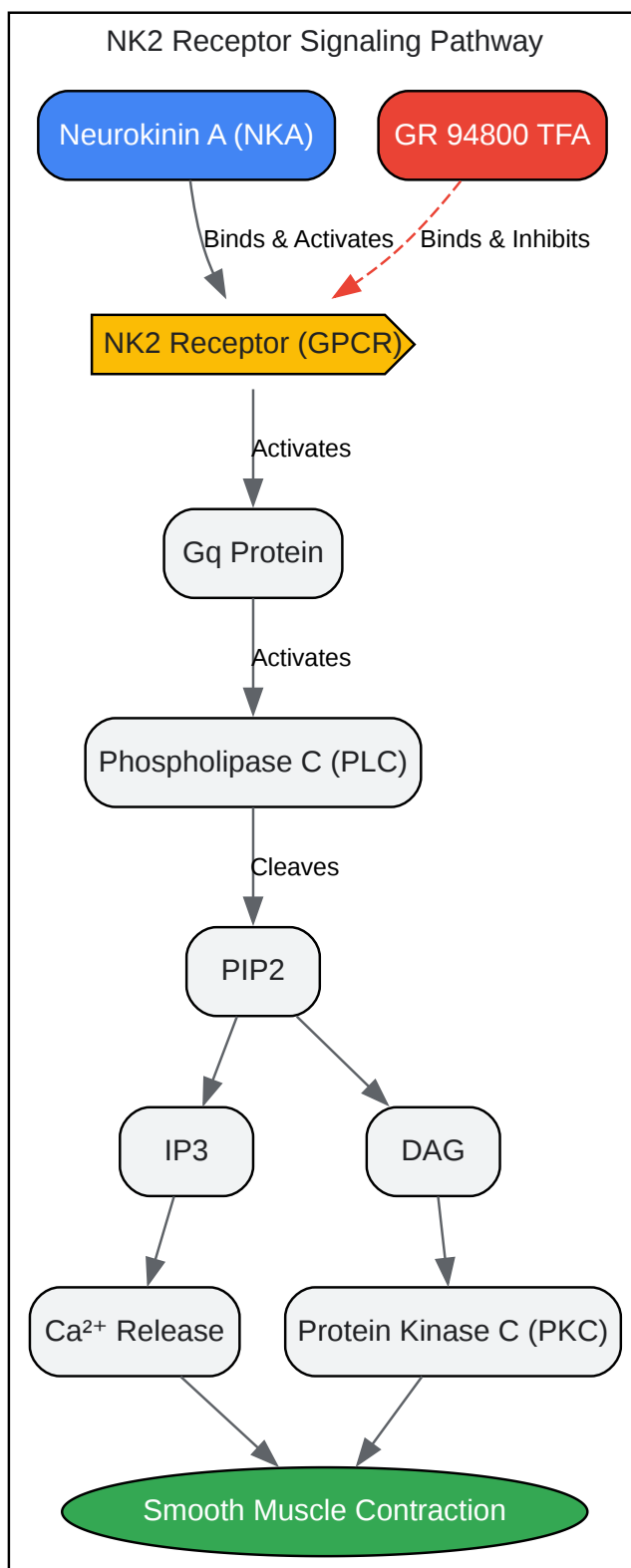
Troubleshooting Solubility Issues

Q4: My **GR 94800 TFA** is not dissolving in aqueous buffers. What should I do?

Difficulty in dissolving **GR 94800 TFA** in aqueous solutions can be due to its hydrophobic nature and the presence of the TFA counter-ion. Peptides with a high content of hydrophobic amino acids tend to aggregate in aqueous solutions.

Follow this troubleshooting workflow to address solubility issues:





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References

- 1. GR 94800 TFA|CAS 0|DC Chemicals [dcchemicals.com]
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